

Application Note: Trimethylsulfoxonium Chloride in the Synthesis of Heterocyclic Compounds

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Compound of Interest

Compound Name: Trimethylsulfoxonium chloride

CAS No.: 5034-06-0

Cat. No.: B1346063

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Audience: Researchers, scientists, and drug development professionals.

Abstract

Trimethylsulfoxonium chloride is a stable and versatile salt primarily used as a precursor for the in-situ generation of dimethylsulfoxonium methylide, commonly known as Corey's reagent. This sulfur ylide is a cornerstone reagent in the Corey-Chaykovsky reaction, a powerful method for the synthesis of three-membered rings.^{[1][2]} This application note provides detailed protocols and quantitative data for the synthesis of key heterocyclic compounds—epoxides and aziridines—as well as the related synthesis of cyclopropanes, utilizing **trimethylsulfoxonium chloride**. The methodologies presented are essential for researchers in organic synthesis and drug development for constructing complex molecular architectures.^{[1][3]}

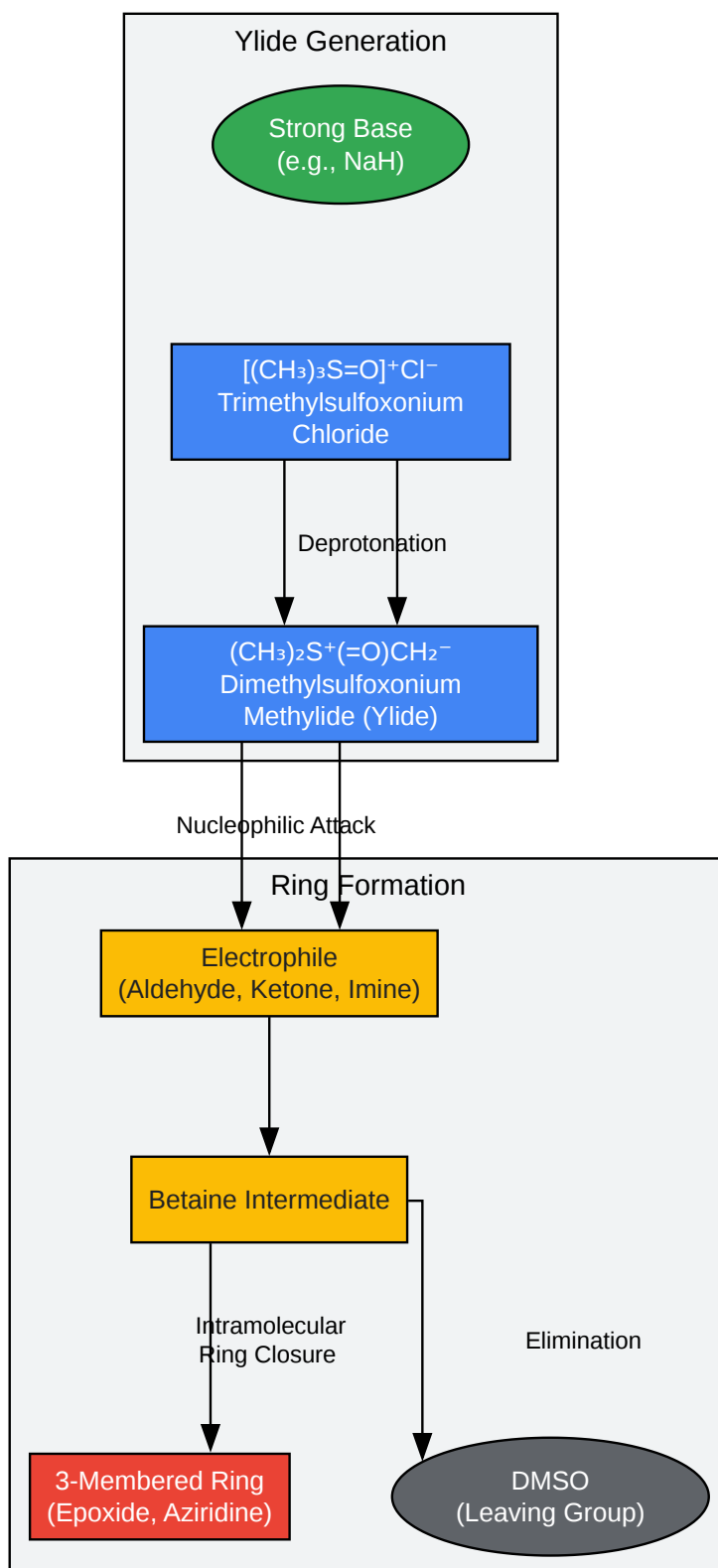
Introduction: The Corey-Chaykovsky Reaction

The Johnson-Corey-Chaykovsky reaction is a fundamental transformation in organic chemistry that involves the reaction of a sulfur ylide with an electrophile, such as a ketone, aldehyde, or

imine, to produce a corresponding epoxide, cyclopropane, or aziridine.[4][5]

Trimethylsulfoxonium chloride serves as a convenient and stable precursor to the reactive ylide, dimethylsulfoxonium methylide.[2] This ylide is typically generated in situ by deprotonation with a strong base, such as sodium hydride (NaH).[6][7]

The general mechanism involves the nucleophilic addition of the ylide to the electrophilic carbon of the carbonyl or imine. The resulting betaine intermediate undergoes an intramolecular SN2 reaction, where the negatively charged oxygen or nitrogen atom displaces the neutral dimethyl sulfoxide leaving group to form the three-membered ring.[1][4]



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Caption: General workflow of the Corey-Chaykovsky reaction.

Synthesis of Epoxides (Oxiranes)

The reaction between dimethylsulfoxonium methylide and aldehydes or ketones is a cornerstone method for synthesizing epoxides (oxiranes).[1] This transformation is highly efficient and serves as a valuable alternative to the epoxidation of alkenes.[1][4] The reaction is particularly useful for adding an epoxide to existing heterocyclic structures.[8]

Quantitative Data: Epoxidation of Heteroaromatic Aldehydes

The following table summarizes the yields obtained from the reaction of various heteroaromatic aldehydes with trimethylsulfonium iodide (a closely related precursor) under phase-transfer conditions, demonstrating the versatility of the method.[8]

Starting Aldehyde	Product	Yield (%) ^[8]
2-benzo[b]thiophene carbaldehyde	2-oxiranyl-benzo[b]thiophene	88%
4-benzo[b]thiophene carbaldehyde	4-oxiranyl-benzo[b]thiophene	77%
7-benzo[b]thiophene carbaldehyde	7-oxiranyl-benzo[b]thiophene	60%
5-benzo[b]furan carbaldehyde	5-oxiranyl-benzo[b]furan	67%
6-benzo[b]furan carbaldehyde	6-oxiranyl-benzo[b]furan	61%
7-benzo[b]furan carbaldehyde	7-oxiranyl-benzo[b]furan	88%

Experimental Protocol: General Procedure for Epoxidation

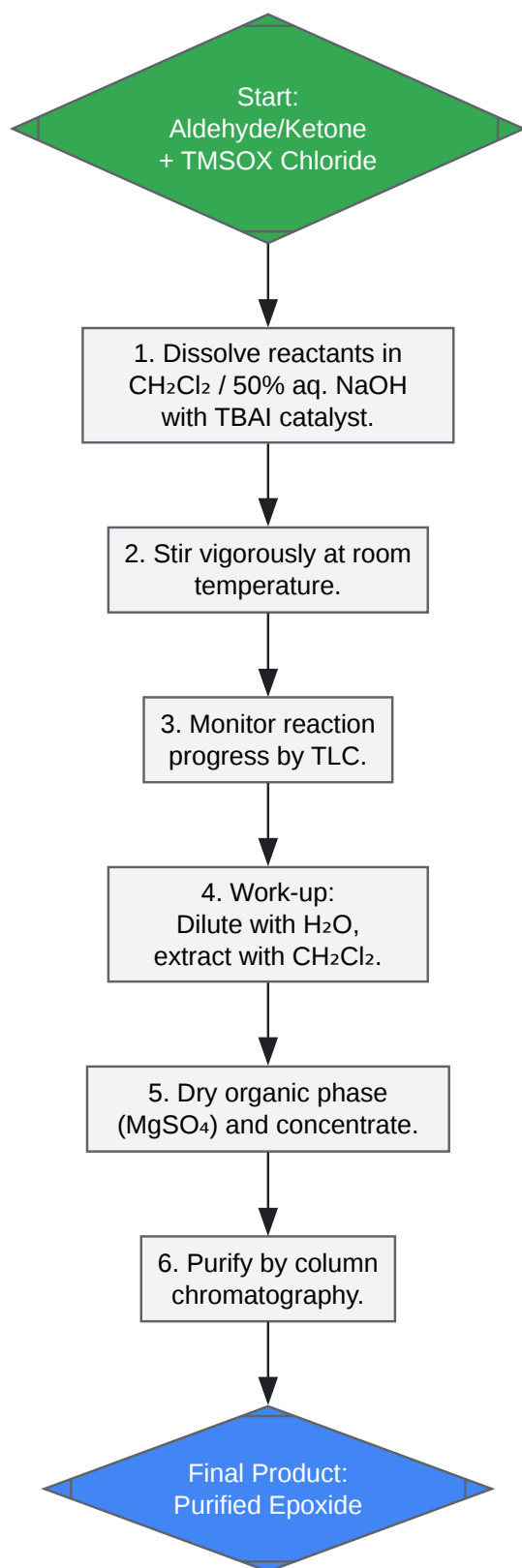
This protocol is adapted from a general procedure for the synthesis of aryl/hetaryl oxiranes using a sulfonium salt.[8]

Materials:

- Aldehyde or Ketone (1.0 eq)
- **Trimethylsulfoxonium Chloride** (1.5 eq)
- Tetrabutylammonium Iodide (TBAI) (0.015 eq, as phase-transfer catalyst)
- Dichloromethane (CH_2Cl_2)
- 50% Aqueous Sodium Hydroxide (NaOH)

Procedure:

- To a round-bottom flask, add the aldehyde/ketone (2.2 mmol, 1.0 eq) and tetrabutylammonium iodide (27 μmol , 0.015 eq).
- Add a 1:1 mixture of dichloromethane and 50% aqueous NaOH (10 mL total).
- Stir the biphasic mixture vigorously.
- Add **trimethylsulfoxonium chloride** (3.4 mmol, 1.5 eq) portion-wise to the solution.
- Continue stirring at room temperature and monitor the reaction by TLC until the starting material is consumed.
- Once complete, dilute the mixture with water and extract with dichloromethane (3 x 20 mL).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate (MgSO_4), and filter.
- Concentrate the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the desired epoxide.



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Caption: Experimental workflow for epoxide synthesis.

Synthesis of Aziridines

The Corey-Chaykovsky reaction is also a robust method for synthesizing aziridines from imines.^[4] This provides a powerful alternative to other aziridination methods and allows for the construction of N-heterocyclic compounds that are prevalent in bioactive molecules.^[9]

Quantitative Data: Aziridination of N-Sulfinyl Imines

The following data is derived from a study on the reaction of a sulfonium ylide with chiral N-sulfinyl imines, which proceeded with high conversion.^[10]

Substrate (N-Sulfinyl Imine)	Product (Aziridine)	Diastereomeric Ratio (dr) ^[10]
N-Sulfinyl Imine Derivative	Chiral Aziridine	76:24

Note: The study used trimethylsulfonium iodide, which generates the same reactive ylide as the chloride salt.

Experimental Protocol: General Procedure for Aziridination

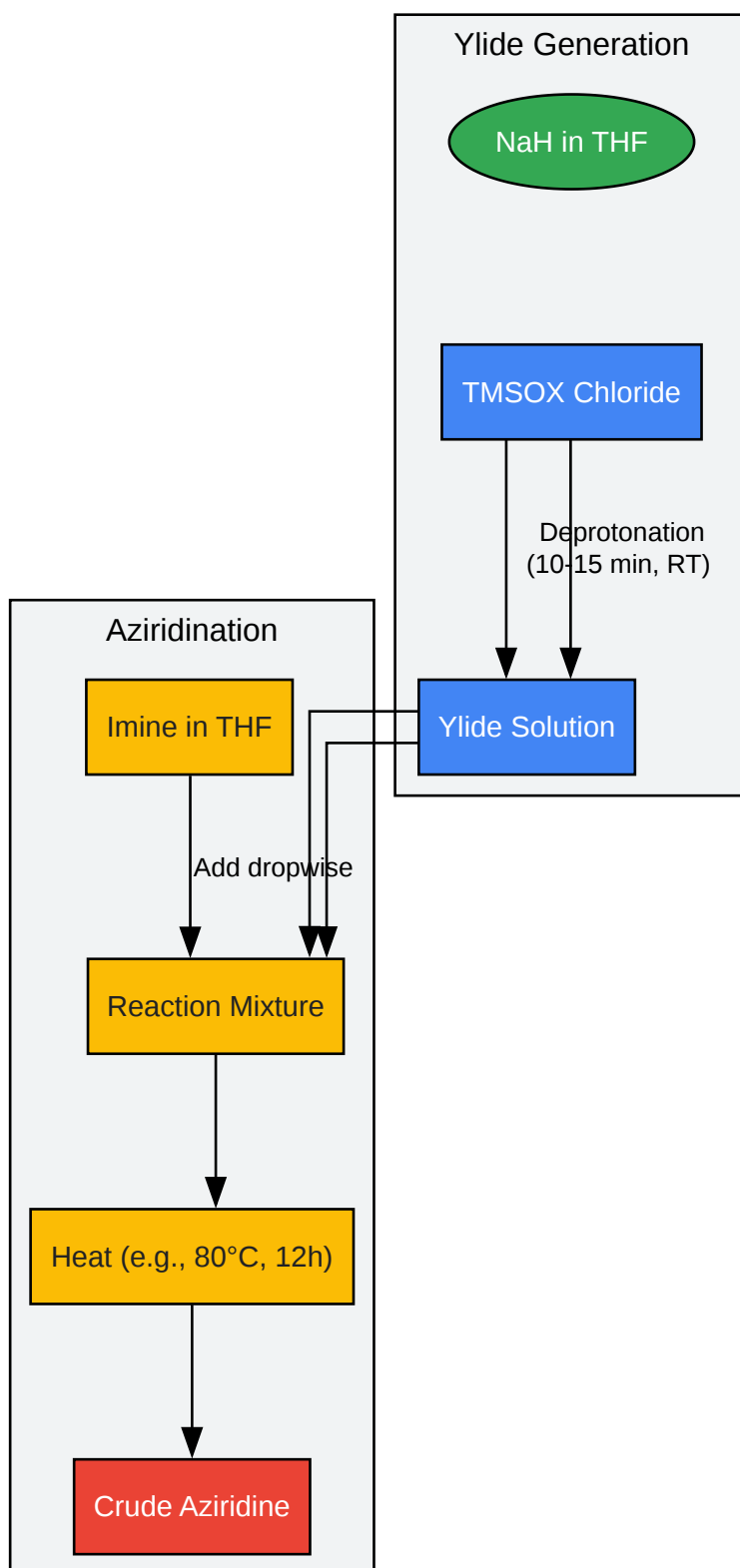
This protocol is adapted from a procedure for the reaction of an N-sulfinyl imine with a sulfur ylide.^[10]

Materials:

- **Trimethylsulfoxonium Chloride** (3.0 eq)
- Sodium Hydride (NaH, 60% dispersion in mineral oil) (3.0 eq)
- Anhydrous Tetrahydrofuran (THF)
- Imine Substrate (1.0 eq)

Procedure:

- To a flame-dried, N₂-purged flask, add sodium hydride (3.0 eq, pentane-washed to remove mineral oil).
- Add anhydrous THF, followed by **trimethylsulfoxonium chloride** (3.0 eq).
- Stir the suspension at room temperature for 10-15 minutes. The cloudy mixture should become a clear solution, indicating the formation of the ylide.
- Prepare a solution of the imine (1.0 eq) in anhydrous THF in a separate flask.
- Add the imine solution dropwise to the ylide solution at room temperature.
- Heat the reaction mixture (e.g., to 80°C) and stir for several hours (e.g., 12 h), monitoring by TLC.
- After the reaction is complete, cool the mixture to room temperature.
- Carefully quench the reaction by the slow addition of saturated aqueous ammonium chloride (NH₄Cl).
- Extract the product with ethyl acetate (3 x 20 mL).
- Combine the organic layers, wash with brine, dry over anhydrous Na₂SO₄, filter, and concentrate.
- Purify the crude product via column chromatography to obtain the aziridine.



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Caption: Logical pathway for aziridine synthesis.

Related Application: Synthesis of Cyclopropanes

When the Corey-Chaykovsky reagent reacts with α,β -unsaturated carbonyl compounds (enones), it preferentially undergoes a 1,4-conjugate addition followed by ring closure to yield cyclopropanes, rather than attacking the carbonyl group to form an epoxide.^{[6][11]} This reactivity is a key distinction from less stable sulfur ylides.

Quantitative Data: Cyclopropanation of Enones

The following table presents yields for a modern, simplified cyclopropanation procedure using trimethylsulfoxonium iodide and an organic base.^[12]

Substrate (Enone)	Base	Time (h)	Yield (%) ^[12]
Chalcone	MTBD	2.5	86%
Chalcone	DBU	2.5	75%
(E)-4-phenylbut-3-en-2-one	MTBD	3.5	82%
Cyclohex-2-en-1-one	MTBD	20	76%

MTBD = 1,3,4,6,7,8-Hexahydro-1-methyl-2H-pyrimido[1,2-a]pyrimidine

Experimental Protocol: In-Situ Cyclopropanation

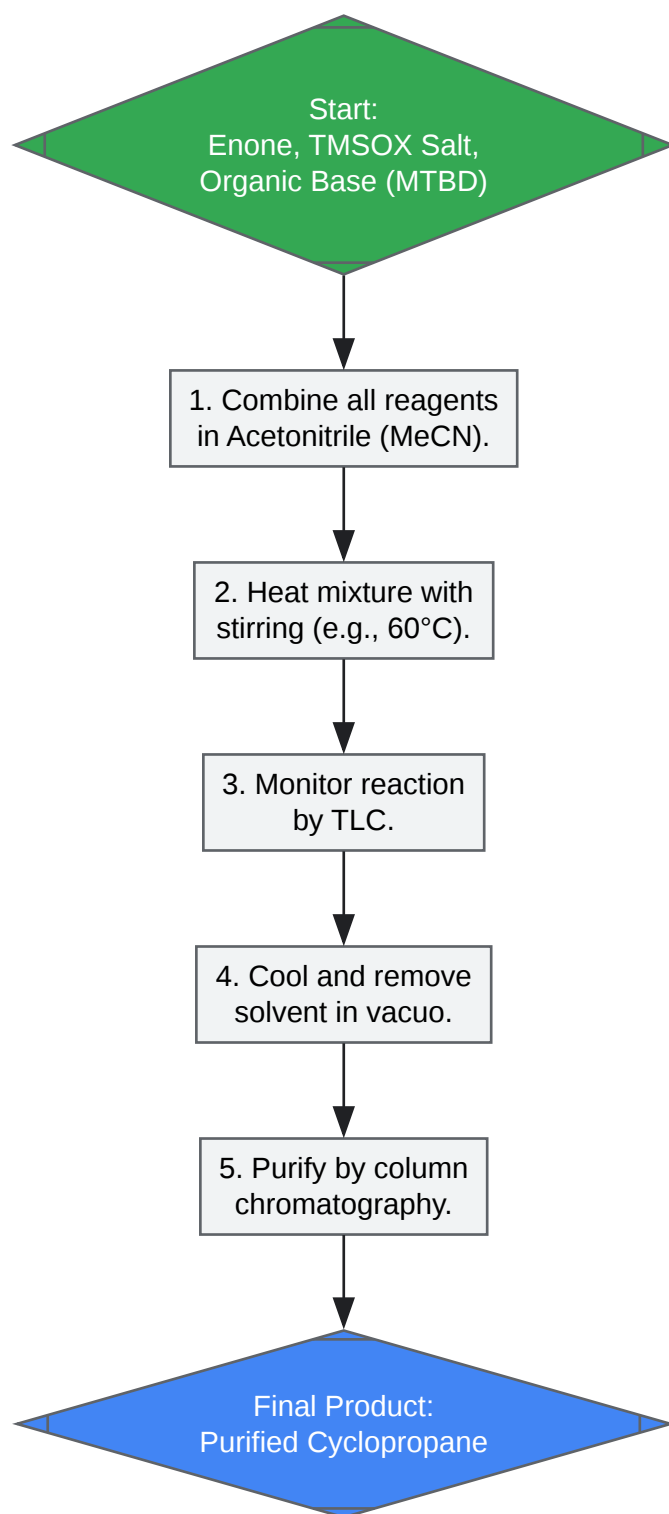
This protocol is based on an improved procedure using an organic base in acetonitrile.^{[11][12]}

Materials:

- α,β -Unsaturated Carbonyl Compound (1.0 eq)
- **Trimethylsulfoxonium Chloride** or Iodide (1.5 eq)
- MTBD (1.5 eq)
- Acetonitrile (MeCN)

Procedure:

- In a flask, dissolve the α,β -unsaturated carbonyl compound (1.0 eq), trimethylsulfoxonium salt (1.5 eq), and MTBD (1.5 eq) in acetonitrile.
- Heat the mixture with stirring (e.g., to 60°C).
- Monitor the reaction by TLC.
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- Purify the residue by column chromatography on silica gel to afford the cyclopropane derivative.



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Caption: Simplified workflow for cyclopropanation.

Conclusion

Trimethylsulfoxonium chloride is an exceptionally valuable reagent for the synthesis and functionalization of heterocyclic compounds. Its ability to reliably generate dimethylsulfoxonium methylide for use in the Corey-Chaykovsky reaction provides a high-yield pathway to epoxides and aziridines from common carbonyl and imine precursors. The protocols and data presented here underscore its importance and broad applicability in modern organic and medicinal chemistry, enabling the construction of essential three-membered ring systems in complex molecules.

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